

Acetyl-D-homoserine: A Technical Guide

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Compound of Interest

Compound Name: Acetyl-D-homoserine

Cat. No.: B15301584

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CAS Number: 1689862-96-1[1]

Introduction

Acetyl-D-homoserine is the D-enantiomer of acetyl-homoserine. While its counterpart, O-Acetyl-L-homoserine, is a well-documented intermediate in the biosynthesis of methionine in various organisms, specific technical information regarding the D-isomer is limited in publicly available scientific literature.[2] This guide provides a comprehensive overview of the available information on Acetyl-D-homoserine, including its physicochemical properties and a putative synthesis protocol. In areas where data for the D-isomer is lacking, information on the L-isomer or related compounds is presented for context and comparative purposes. This document is intended for researchers, scientists, and professionals in drug development who are interested in the synthesis and potential applications of D-amino acid derivatives.

Physicochemical Properties

Quantitative data for **Acetyl-D-homoserine** is not readily available. The following table summarizes the known and predicted physicochemical properties. Data for the L-isomer is included for comparison and is noted accordingly.



Property	Value	Source	
CAS Number	1689862-96-1	BLD Pharm[1]	
Molecular Formula	C6H11NO4	MetaNetX	
Molecular Weight	161.157 g/mol	MetaNetX	
IUPAC Name	(2R)-2-acetamido-4- hydroxybutanoic acid		
InChI Key	FCXZBWSIAGGPCB- RXMQYKEDSA-N	MetaNetX	
Appearance	White to light yellow crystalline powder (for D-Homoserine)	ChemicalBook	
Melting Point	Not available		
Solubility	Soluble in water (for D- Homoserine)	Fengchen Group	
Optical Rotation	Not available	_	
рКа	Not available	_	

Note: Some properties are for the related compound D-homoserine due to the limited data on **Acetyl-D-homoserine**.

Experimental Protocols Chemical Synthesis of N-Acetyl-D,L-homoserine

A general method for the N-acetylation of D,L- α -aminocarboxylic acids can be adapted for the synthesis of Acetyl-D,L-homoserine. The subsequent separation of the D- and L-enantiomers would be required to obtain pure **Acetyl-D-homoserine**.

Materials:

- D,L-homoserine
- Acetic anhydride



- Acetic acid
- Standard laboratory glassware and heating apparatus

Procedure:

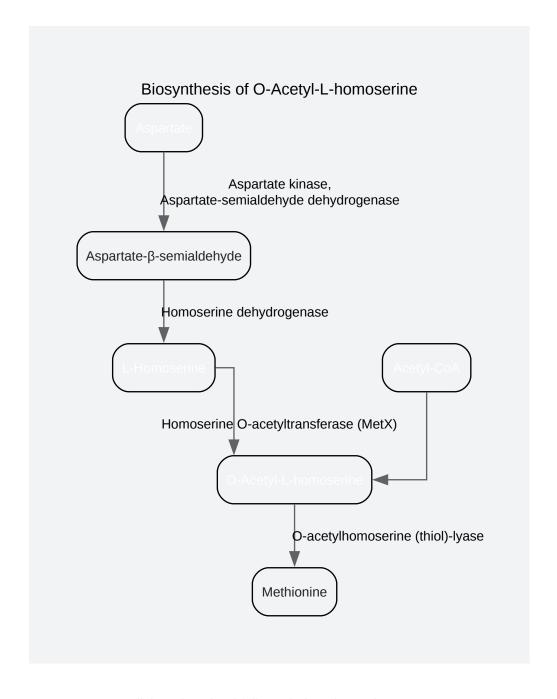
- Dissolve D,L-homoserine in acetic acid at a concentration of less than 3 mol per liter.
- Add 1.0 to 1.1 molar equivalents of acetic anhydride to the solution.
- Heat the reaction mixture to a temperature between 60-150°C. The optimal temperature and reaction time should be determined empirically.
- Monitor the reaction progress using a suitable analytical technique (e.g., TLC or LC-MS).
- Upon completion, evaporate the acetic acid under reduced pressure to obtain the crude N-acetyl-D,L-homoserine as a melt or solid.
- The crude product can be further purified by recrystallization.
- Enzymatic or chiral chromatographic methods would then be necessary to resolve the Dand L-enantiomers.

This protocol is based on a general method for the N-acetylation of amino acids and may require optimization for this specific substrate.[3]

Biosynthesis of O-Acetyl-L-homoserine (for context)

O-Acetyl-L-homoserine is a key intermediate in the methionine biosynthetic pathway in bacteria and yeast. It is synthesized from L-homoserine and acetyl-CoA by the enzyme homoserine O-acetyltransferase (MetX).[4][5] Understanding this pathway can provide a basis for potential enzymatic synthesis strategies for acetylated homoserine derivatives.





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Caption: Biosynthesis pathway of O-Acetyl-L-homoserine.

Quantitative Data

Specific quantitative data for **Acetyl-D-homoserine** is scarce. The table below presents analytical data for the related compound, O-Acetyl-L-homoserine, which can be used as a reference for developing analytical methods for the D-isomer.



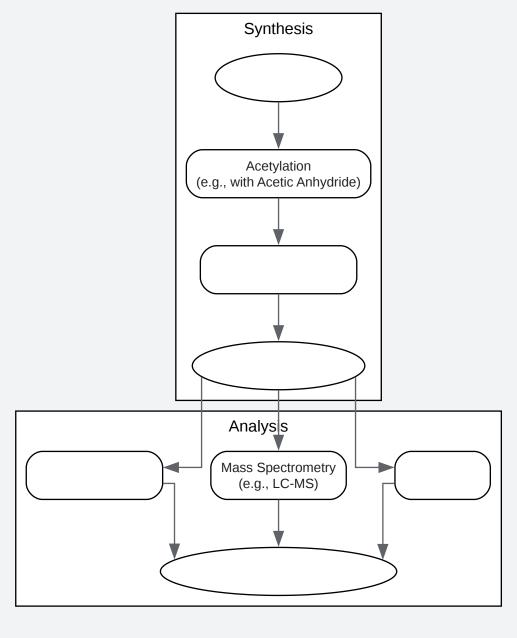
Analytical Method	Parameter	Value	Source
LC-MS	Precursor m/z ([M+H]+)	162.0766	PubChem[2]
LC-MS	Instrument	UPLC Q-Tof Premier, Waters	PubChem[2]
LC-MS	Ionization	ESI	PubChem[2]

Experimental Workflow

The following diagram outlines a general workflow for the synthesis and characterization of **Acetyl-D-homoserine**.



General Workflow for Acetyl-D-homoserine Synthesis and Analysis



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References

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